

Cyclophenol: Phytotoxicity, Mycotoxin Classification, and Therapeutic Potential

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Compound of Interest

Compound Name: Cyclophenol

CAS No.: 20007-85-6

Cat. No.: B1669511

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Executive Summary

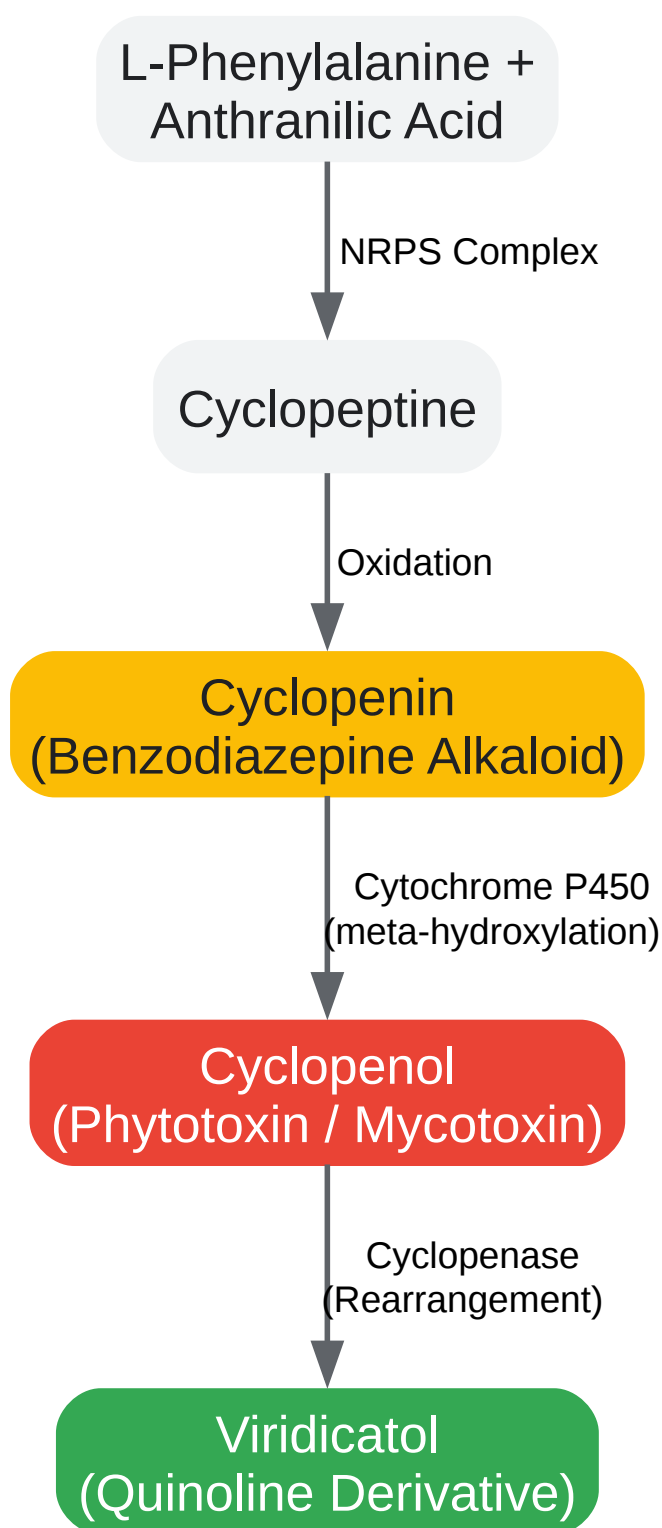
Cyclophenol (CPL) is a secondary metabolite and benzodiazepine alkaloid predominantly produced by various *Penicillium* species, including *P. cyclopium*, *P. crustosum*, and *P. polonicum*[1][2]. Originally identified as an allelopathic agent with potent phytotoxic and antimicrobial properties, **cyclophenol** plays a critical ecological role in niche competition[2][3]. In recent years, its classification as a mycotoxin in agricultural commodities (such as nuts and cereals) has raised food safety concerns, while its unique structural scaffold has attracted interest in drug development for its anti-inflammatory and anti-microbial activities[2][4][5]. This whitepaper provides a comprehensive technical analysis of **cyclophenol**'s biosynthesis, classification, analytical detection, and pharmacological potential.

Chemical Classification and Biosynthetic Pathway

Cyclophenol (C₁₇H₁₄N₂O₄) is chemically classified as a benzodiazepine alkaloid mycotoxin[1][6]. Unlike primary metabolites, mycotoxins like **cyclophenol** are not essential for fungal growth but are synthesized to eliminate competing microorganisms and facilitate host tissue invasion[1].

The biosynthesis of **cyclophenol** is deeply integrated into the developmental program of *Penicillium* species, often coinciding with conidiation[3]. The pathway is a classic example of non-ribosomal peptide synthetase (NRPS) activity followed by complex enzymatic tailoring:

- Precursor Condensation: The pathway begins with the condensation of L-phenylalanine and anthranilic acid to form the intermediate cyclopeptine[3][7].
- Oxidation: Cyclopeptine is oxidized to cyclophenin (CPN).
- meta-Hydroxylation: A highly specific, cytochrome P450-mediated meta-hydroxylation at the monoalkylated benzene ring converts cyclophenin to **cyclophenol**[7].
- Rearrangement: In the presence of the enzyme cyclophenase (predominantly localized in the conidia), **cyclophenol** undergoes a structural rearrangement to form the quinoline derivative viridicatol[3].



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Biosynthetic pathway of **Cyclophenol** in *Penicillium* species.

Ecological Role: Phytotoxicity and Mechanism of Action

Cyclophenol and its precursor cyclophenin are of profound ecological significance due to their phytotoxic properties[2][3]. By secreting these compounds, *Penicillium* species suppress the germination and growth of competing flora.

Mechanism of Phytotoxicity

Cyclophenol acts as an allelochemical. When introduced to plant tissues, it disrupts cellular integrity and inhibits root elongation. The exact molecular target in plants remains under investigation, but macroscopic symptoms include severe necrosis and chlorosis in leaf puncture assays, and stunted radicle development in seed germination models[8].

Summary of Cyclophenol Bioactivity

Property	Value / Description	Reference
Molecular Weight	310.3 g/mol	[6]
Phytotoxicity	Inhibits seed germination and induces tissue necrosis.	[2][8]
Anti-microbial	100% inhibition of <i>H. pylori</i> (1.95 µg/mL); targets DNA gyrase.	[4]
Anti-inflammatory	Decreases degranulation release (IC ₅₀ = 60.3 µM).	[5]

Mycotoxin Classification and Regulatory Context

Under Bérdy's chemical classification of secondary metabolites, **cyclophenol** is categorized alongside other benzodiazepine alkaloids (e.g., asperlicin)[1]. In the context of food safety, it is recognized as a toxic extrolite frequently co-occurring with other regulated mycotoxins in agricultural matrices.

A comprehensive screening of commercial nuts (chestnuts, hazelnuts, walnuts, and almonds) revealed that **cyclophenol** is one of the most frequently detected *Penicillium*-derived

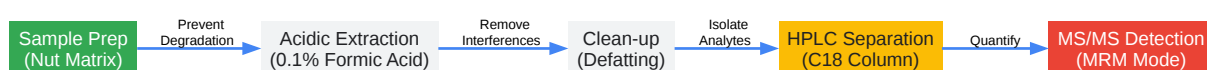
metabolites, boasting an incidence rate of up to 68% in contaminated samples[2]. Because cyclopenin serves as the direct precursor to **cyclopenol**, the two extrolites almost always co-occur[2].

Co-occurring Penicillium Mycotoxins in Agricultural Matrices

Mycotoxin	Fungal Source	Chemical Class	Primary Toxicity
Cyclopenol	P. crustosum, P. solitum	Benzodiazepine Alkaloid	Phytotoxic, Cytotoxic
Ochratoxin A (OTA)	P. verrucosum	Polyketide	Nephrotoxic, Carcinogenic
Patulin	P. expansum	Polyketide	Neurotoxic, Mutagenic
Penitrem A	P. crustosum	Indole-terpenoid	Tremorgenic

Analytical Methodology: HPLC-MS/MS Detection Protocol

Detecting **cyclopenol** in complex, lipid-rich matrices like nuts requires rigorous sample preparation to prevent signal suppression during mass spectrometry[2]. The following protocol outlines a self-validating workflow designed for high recovery and reproducibility.



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Step-by-step HPLC-MS/MS workflow for **Cyclopenol** detection.

Step-by-Step Extraction and Quantification Protocol

1. Matrix Homogenization:

- Action: Finely mill 5.0 g of the nut sample (e.g., chestnuts or almonds) using a cryogenic grinder.
- Causality: Cryo-milling prevents heat-induced degradation of thermolabile alkaloids and ensures a uniform particle size for maximum solvent penetration.

2. Acidified Solvent Extraction:

- Action: Add 20 mL of an extraction solvent consisting of Acetonitrile/Water (80:20, v/v) modified with 0.1% Formic Acid. Shake vigorously for 30 minutes.
- Causality: The choice of acid is critical. Experimental data shows that strong acids (like HCl) completely degrade **cyclophenol** and cyclophenin. Conversely, 0.1% formic acid stabilizes the benzodiazepine ring and significantly enhances extraction recovery (yielding 66–100% recovery depending on the matrix)[2].

3. Lipid Removal (Clean-up):

- Action: Centrifuge the extract at $10,000 \times g$ for 10 minutes. Transfer the supernatant and partition with 10 mL of hexane. Discard the upper hexane layer.
- Causality: Nuts contain high lipid concentrations (especially walnuts), which cause severe ion suppression in the MS source[2]. Hexane selectively removes non-polar lipids while leaving the moderately polar **cyclophenol** in the aqueous-acetonitrile phase.

4. HPLC Separation:

- Action: Inject 5 μ L of the filtered extract onto a reversed-phase C18 column. Use a gradient mobile phase of Water (A) and Methanol (B), both containing 0.1% formic acid and 5 mM ammonium formate.
- Causality: The ammonium formate buffer promotes the formation of stable $[M+H]^+$ precursor ions, enhancing the ionization efficiency of **cyclophenol** in the positive electrospray ionization (ESI+) mode.

5. MS/MS Detection (MRM Mode):

- Action: Monitor the precursor-to-product ion transitions for **cyclophenol** (m/z 311.1 -> specific product ions) using Multiple Reaction Monitoring (MRM).
- Causality: MRM provides the highest selectivity by filtering out matrix background noise, allowing for accurate quantification even at trace levels (parts-per-billion)[2].

Pharmacological Potential in Drug Development

While **cyclophenol** is monitored as a mycotoxin in agriculture, its biological activity profile makes it a compelling scaffold for pharmaceutical development.

- Anti-Microbial Activity: **Cyclophenol** isolated from marine-derived *Penicillium* species has demonstrated remarkable efficacy against *Helicobacter pylori*. In comparative assays, it displayed 100% inhibition at a concentration of 1.95 µg/mL. Computational molecular docking suggests that **cyclophenol** exerts its bactericidal effect by targeting and inhibiting DNA gyrase during bacterial DNA replication[4].
- Anti-Inflammatory Activity: In immunological assays, (-)-**cyclophenol** was shown to significantly decrease mast cell degranulation release, exhibiting an IC₅₀ value of 60.3 µM. This positions the **cyclophenol** scaffold as a potential lead compound for developing novel anti-allergic and anti-inflammatory therapeutics[5][9].

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